

Personal protective equipment for handling alpha-Bromo-2-chlorophenylacetic acid

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Compound of Interest

Compound Name: *alpha-Bromo-2-chlorophenylacetic acid*

Cat. No.: *B135925*

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Essential Safety and Handling Guide: alpha-Bromo-2-chlorophenylacetic Acid

This document provides immediate and essential safety protocols, operational guidelines, and disposal procedures for the handling of **alpha-Bromo-2-chlorophenylacetic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier:

- Name: **alpha-Bromo-2-chlorophenylacetic acid**
- CAS Number: 29270-30-2[1]
- Molecular Formula: $C_8H_6BrClO_2$ [2]

Primary Hazards:

- Causes severe skin burns and eye damage.[1]
- May be corrosive to metals.[1]
- Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2][3]

- Suspected of causing genetic defects.

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **alpha-Bromo-2-chlorophenylacetic acid**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a full-face shield.[4][5][6]	Protects against splashes of the corrosive solid or its solutions, which can cause severe eye damage.[1]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile rubber).[4][5]	Prevents direct skin contact, which can result in severe burns.[1] Regularly inspect gloves for any signs of degradation or discoloration and replace them immediately if compromised.[6]
Body Protection	A chemical-resistant laboratory coat or apron.[5][6]	Protects against spills and contamination of personal clothing.[1]
Footwear	Closed-toe shoes.[5][6]	Protects feet from potential spills.
Respiratory Protection	Use in a well-ventilated area. [1] If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate cartridge.	Avoid inhalation of dust or fumes, which can cause respiratory tract irritation.[1][2]

Operational Plan

Adherence to the following step-by-step procedures is critical for the safe handling of **alpha-Bromo-2-chlorophenylacetic acid**.

1. Preparation and Engineering Controls:

- Before handling, review the Safety Data Sheet (SDS).[5]
- Ensure a chemical fume hood is operational and use it for all manipulations of the solid compound and its solutions to minimize inhalation exposure.[4][6]
- Locate the nearest emergency eyewash station and safety shower and confirm they are accessible and functional.
- Have appropriate spill cleanup materials readily available (e.g., absorbent pads, sodium bicarbonate for neutralization).[7]

2. Handling the Chemical:

- Wear all required PPE as specified in the table above.[1]
- When handling the solid, use dry, clean tools and avoid generating dust.[1]
- If preparing a solution, always add the acid slowly to the solvent, never the other way around.[5][7]
- Keep containers securely sealed when not in use.[1]
- Avoid contact with incompatible materials, moisture, and ignition sources.[1]

3. Post-Handling and Cleanup:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1][7]
- Decontaminate all work surfaces and equipment after use.
- Contaminated clothing should be removed immediately and laundered separately before reuse.[1]

Disposal Plan

alpha-Bromo-2-chlorophenylacetic acid is a halogenated organic compound and must be disposed of as hazardous waste.

1. Waste Segregation and Collection:

- Dispose of **alpha-Bromo-2-chlorophenylacetic acid** and any materials contaminated with it in a designated, properly labeled hazardous waste container for "Halogenated Organic Wastes".^[8]^[9]
- Do not mix with non-halogenated organic waste, as this significantly increases disposal costs and complexity.^[10]
- The waste container must be made of a compatible material (e.g., a corrosive-resistant container with a resistant inner liner) and kept tightly closed except when adding waste.^[9]

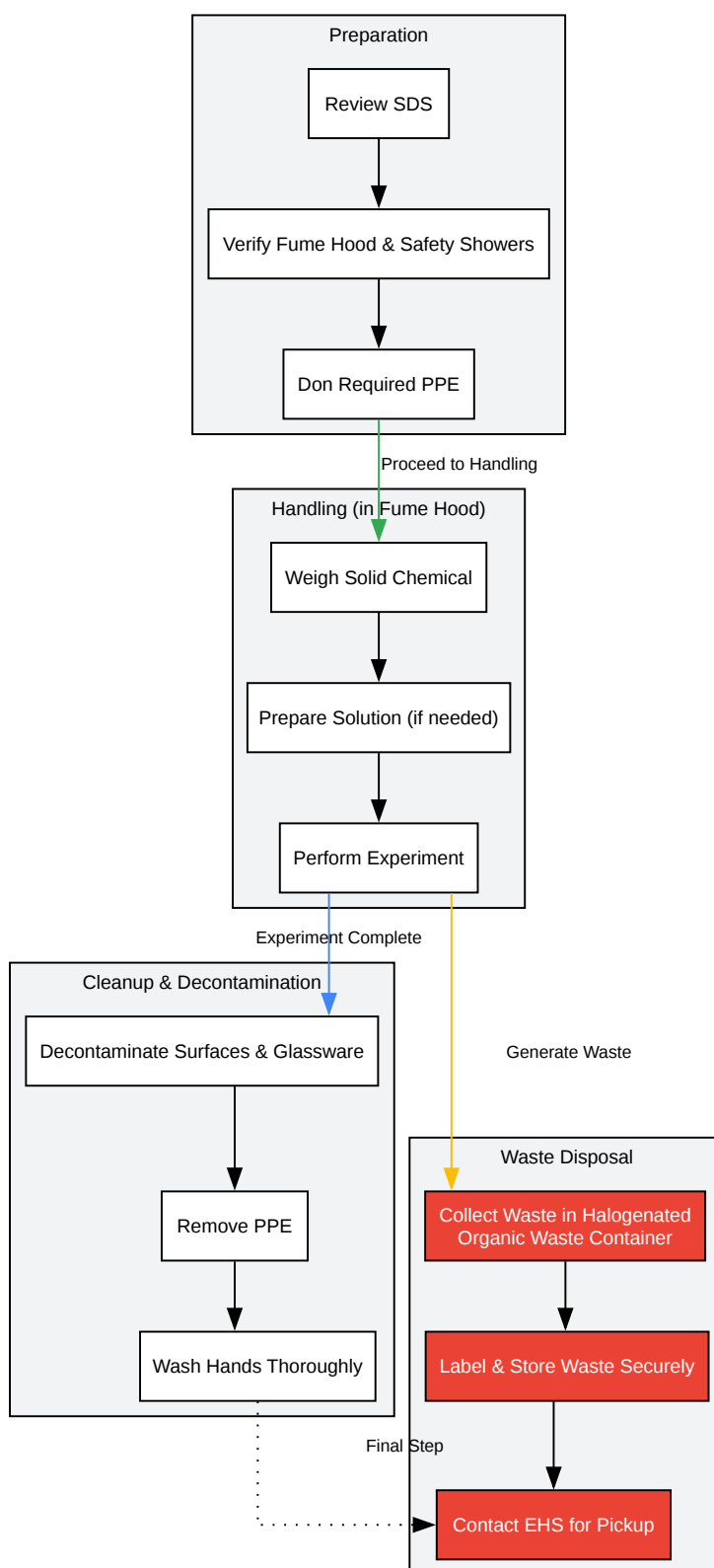
2. Labeling and Storage:

- The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**alpha-Bromo-2-chlorophenylacetic acid**".^[9]
- Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

Workflow Diagram



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Caption: Workflow for handling **alpha-Bromo-2-chlorophenylacetic acid**.

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